

# DMSO Solubility of Related Schisandra Lignans

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## Compound Focus: Gomisin G

CAS No.: 62956-48-3

Cat. No.: S765534

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The table below summarizes the experimentally determined DMSO solubility data for several lignans from *Schisandra chinensis*, as reported in a screening study [1].

Compound Name	DMSO Solubility (mM)
Gomisin J	257.43 mM
<b>Tigloylgomisin P</b>	<b>97.17 mM</b>
Gomisin A	48.02 mM
Schisandrin C	21.67 mM

This data demonstrates a range of solubilities. Although **Gomisin G** itself is not listed, the values for Gomisin A (48.02 mM) and Schisandrin C (21.67 mM) provide a reasonable benchmark for the solubility you might expect from a similar lignan structure [1].

## Experimental Context and Protocols

The solubility data was obtained under specific experimental conditions. Here are the key methodological details from the study:

- **Source and Preparation:** The lignans, including Tigloylgomisin P, Gomisin A, and others, were purchased from MedChemExpress. All compounds were initially dissolved in DMSO at a **1 mM stock concentration** for screening purposes [1].
- **Cell-Based Assay Application:** In the functional experiments, the compounds were applied to Bovine Aortic Endothelial Cells (BAECs) at a final concentration of **1  $\mu$ M**. This was done 90 minutes before a 6-hour incubation with an inflammatory stimulus (IL-1 $\beta$ ) [1]. This protocol confirms that solutions prepared from DMSO stocks were suitable for cellular assays.

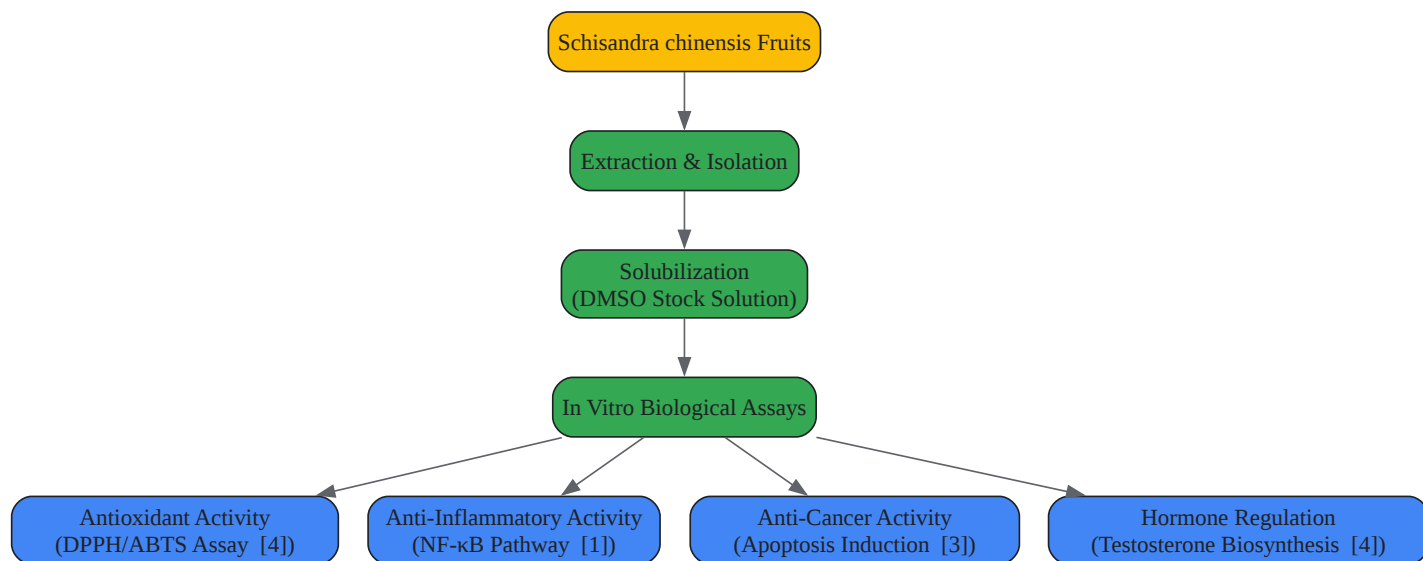
## A Practical Workflow for Solubility Estimation

Based on the gathered information, I recommend the following steps to determine a practical starting point for your work with **Gomisin G**:

- **Consult Commercial Suppliers:** Check the product information for **Gomisin G** on chemical supplier websites like MedChemExpress [2]. They often provide solubility data or recommended stock solution concentrations.
- **Use a Conservative Starting Point:** In the absence of specific data, a conservative and common approach is to prepare a **1-10 mM stock solution** in DMSO, which is typically feasible for many natural products [1].
- **Perform Empirical Testing:** Conduct a simple solubility test by gradually adding a small, measured amount of DMSO to a known mass of **Gomisin G** powder until it fully dissolves. This will give you a practical, experimentally verified maximum solubility for your specific batch.

## Pathways and Workflow in Lignan Research

The diagram below summarizes the typical research workflow for studying Schisandra lignans, from extraction to investigating biological activity, as reflected across the search results [1] [3] [4].



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## References

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3. Gomisin L1, a Lignan Isolated from Schisandra Berries ... [mdpi.com]
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